

Personal protective equipment for handling 3-Buten-2-OL

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Compound of Interest

Compound Name: 3-Buten-2-OL

Cat. No.: B146109

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Essential Safety and Handling Guide for 3-Buten-2-ol

For Immediate Reference by Laboratory Professionals

This guide provides critical safety, handling, and disposal protocols for **3-Buten-2-ol** (CAS No. 598-32-3), a highly flammable and hazardous chemical. Adherence to these procedures is essential for ensuring a safe laboratory environment.

Hazard Identification and Classification

3-Buten-2-ol is classified as a hazardous substance with the following primary risks:

- **Flammability:** Highly flammable liquid and vapor.^{[1][2]}
- **Acute Toxicity:** Harmful if swallowed, in contact with skin, or if inhaled.^[1]
- **Skin Corrosion/Irritation:** Causes skin irritation.^{[1][2]}
- **Serious Eye Damage/Irritation:** Causes serious eye damage.^{[1][2]}
- **Specific Target Organ Toxicity (Single Exposure):** May cause respiratory irritation.^[1]

Signal Word: Danger^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Buten-2-ol** to minimize exposure and ensure personal safety.

Protection Type	Specific Equipment	Standards & Regulations
Eye and Face Protection	Chemical goggles or safety glasses. A face shield is also recommended.	29 CFR 1910.133: Eye and Face Protection[1]
Hand Protection	Protective gloves. Inspect gloves prior to use and use proper removal techniques.	29 CFR 1910.138: Hand Protection; Regulation (EU) 2016/425; EN 374[1][2]
Skin and Body Protection	Wear suitable protective clothing to prevent skin contact.	---
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection. A dust mask type N95 (US) or equivalent is suggested.	29 CFR 1910.134: Respiratory Protection[1]
Foot Protection	Safety shoes are recommended.	29 CFR 1910.136: Foot Protection[1]

Safe Handling and Storage Protocols

Proper handling and storage are critical to prevent accidents and exposure.

Engineering Controls:

- Work in a well-ventilated area.[1]
- Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of any potential exposure.[1]

- Use explosion-proof electrical, ventilating, and lighting equipment.[3][4]

Handling Procedures:

- Avoid breathing fumes, mist, spray, and vapors.[1]
- Avoid contact with skin and eyes.[1]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]
- Use only non-sparking tools.[1][3]
- Properly ground and bond containers and receiving equipment to prevent static electricity.[1][2]
- Do not eat, drink, or smoke when using this product.[1][2]
- Wash hands thoroughly after handling.[1][2]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- Store locked up.[2][3]
- This substance is light-sensitive.[1]
- Incompatible materials to avoid include acids, acid chlorides, acid anhydrides, and strong oxidizing agents.[1]

Emergency and Disposal Procedures

Immediate and appropriate action during an emergency is crucial. Proper disposal prevents environmental contamination.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Get immediate medical advice/attention. [1]
Skin Contact	Wash with plenty of soap and water. Take off immediately all contaminated clothing and wash it before reuse. Get immediate medical advice/attention. [1]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical advice/attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth out with water. Never give anything by mouth to an unconscious person. Get immediate medical advice/attention. [1]

Spill and Leak Procedures:

- Minor Spills: Remove all ignition sources. Absorb the spill with a dry chemical absorbent and sweep or shovel it into an appropriate container for disposal. Ventilate the area.[\[1\]](#)
- Major Spills: Evacuate unnecessary personnel and move upwind.[\[5\]](#) Ensure adequate ventilation. Stop the leak if it is safe to do so. Dike the area for recovery or absorb with appropriate material. Use explosion-proof equipment for cleanup.[\[1\]](#)

Disposal Plan:

- Dispose of contents and containers in accordance with licensed collector's sorting instructions.[\[1\]](#)
- This material may be sent to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[\[1\]](#)

- Do not allow the product to enter drains.[\[2\]](#)[\[6\]](#)

Physical and Chemical Properties

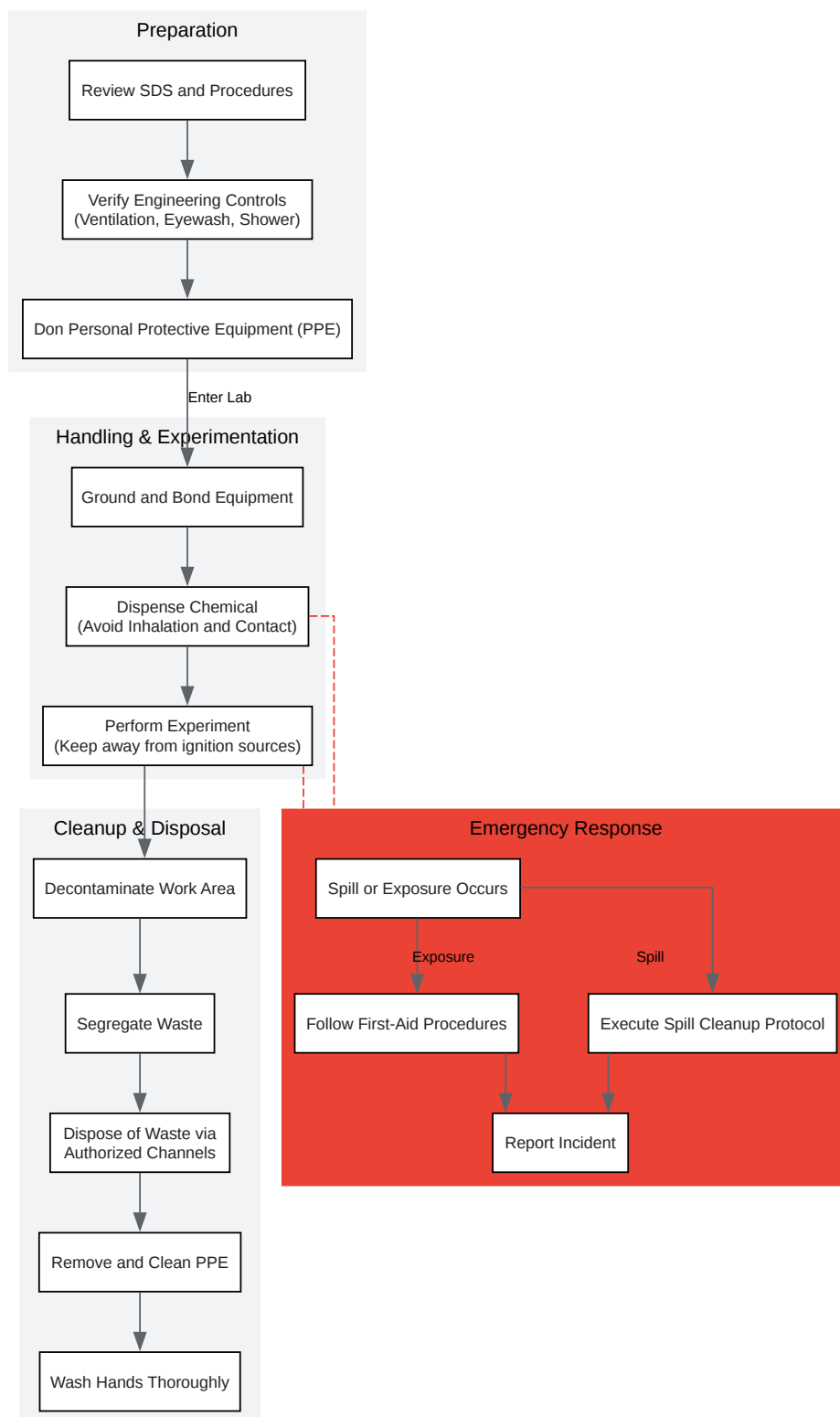
A summary of key quantitative data for **3-Buten-2-ol**.

Property	Value
CAS Number	598-32-3 [1]
Molecular Formula	C ₄ H ₈ O [1]
Molecular Weight	72.11 g/mol [6]
Appearance	Colorless to light yellow liquid. [7] [8]
Boiling Point	96-97 °C (lit.)
Flash Point	15 °C (59 °F) - closed cup
Density	0.824 g/cm ³ at 20 °C

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Buten-2-ol** from preparation to disposal.

Safe Handling Workflow for 3-Buten-2-ol

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